

Essential Safety and Operational Guide for 8-Bromo-1-octanol

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Compound of Interest

Compound Name: 8-Bromo-1-octanol

Cat. No.: B1265630

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This guide provides immediate, essential safety and logistical information for handling **8-Bromo-1-octanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

8-Bromo-1-octanol is a colorless to pale yellow liquid.[1] While not classified as a dangerous substance according to GHS, it may be harmful if inhaled, swallowed, or absorbed through the skin.[2] It is known to cause skin and serious eye irritation.[3][4][5] The toxicological properties have not been thoroughly investigated, so it should be handled with care.[2]

Hazard Statement	GHS Classification
Harmful if swallowed	Acute Tox. 4 (oral)
Causes skin irritation	Skin Irrit. 2
Causes serious eye irritation	Eye Irrit. 2A
May cause respiratory irritation	STOT SE 3
Combustible liquid	-
Very toxic to aquatic life with long lasting effects	-

Personal Protective Equipment (PPE)

When handling **8-Bromo-1-octanol**, the following personal protective equipment is mandatory to minimize exposure.

PPE Type	Specification
Eye Protection	Chemical splash goggles should be worn.[6] Safety glasses may not provide adequate protection from splashes.[6] Face shields should be used with goggles for large volumes.[7]
Hand Protection	Chemical-resistant gloves are required. Nitrile gloves offer good protection against solvents, oils, and limited exposure to acids and bases.[8] For prolonged contact, consider neoprene or butyl gloves.[7][9] Always inspect gloves for tears before use.[8]
Body Protection	A standard laboratory coat is required.[8] For tasks with a higher risk of splashing, an acid-resistant apron over the lab coat is recommended.[10]
Respiratory Protection	Not typically required under normal use with adequate ventilation.[2] If vapors or mists are generated, use a NIOSH-approved respirator with an organic vapor cartridge.[2]

Handling and Storage

Operational Plan:

- Preparation: Before handling, ensure a safety shower and eyewash station are readily accessible.[5] Work in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing: Grounding and bonding may be necessary to prevent static discharge when transferring large quantities. Avoid direct contact with skin and eyes.
- Heating: If heating is required, use a water bath or heating mantle. Avoid open flames as the substance is a combustible liquid.[11]

- Post-Handling: Wash hands thoroughly with soap and water after handling.[4]

Storage Plan:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, amines, and strong bases.[2][5]
- Keep the container tightly closed.[2]
- Recommended storage temperature is between 2-8°C (36-46°F).[2][12]

Emergency Procedures

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [4] [5]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [2] [4]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention. [2] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. [2] [4]
Spill	Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. [5] Do not let the product enter drains. [2]
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish. [2] [4] Wear self-contained breathing apparatus. [2]

Disposal Plan

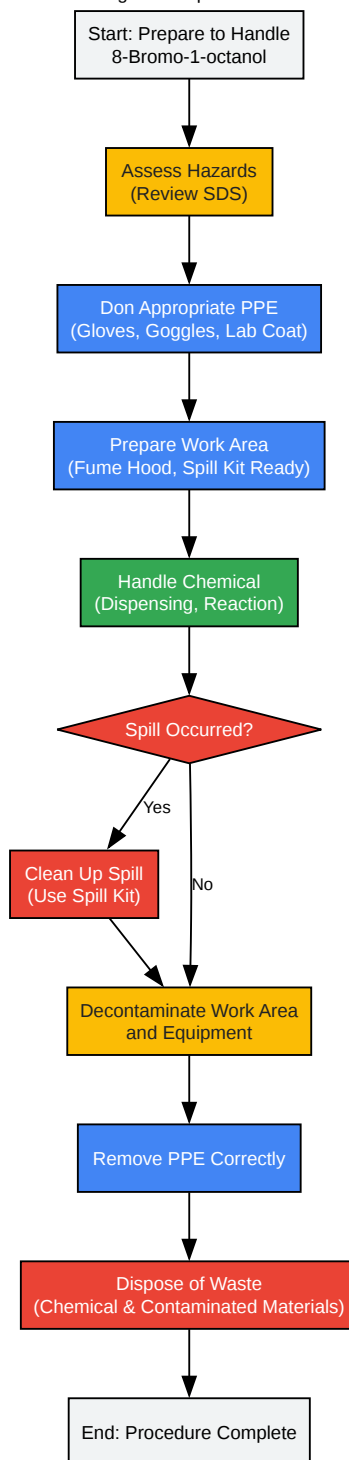
All waste materials, including contaminated PPE and spill cleanup materials, must be disposed of as hazardous waste.

- Waste Collection: Collect waste in a designated, labeled, and sealed container.
- Disposal Regulations: Dispose of contents and container in accordance with all federal, state, and local environmental regulations.[\[2\]](#) Do not mix with other waste.[\[11\]](#)

Visual Workflow for Handling and Disposal

The following diagram outlines the key decision points and procedural flow for safely handling and disposing of **8-Bromo-1-octanol**.

Workflow for Handling and Disposal of 8-Bromo-1-octanol



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Caption: Safe handling and disposal workflow for **8-Bromo-1-octanol**.

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